

# Essential Safety and Operational Guidance for Handling Calcium Oxoglurate

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## Compound of Interest

Compound Name: Calcium oxoglurate

Cat. No.: B1231874

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential safety and logistical information for the handling of **Calcium Oxoglurate** (also known as Calcium  $\alpha$ -ketoglutarate), including comprehensive operational and disposal plans.

Chemical Identifier:

Parameter	Value
Chemical Name	Calcium 2-oxoglutarate
Synonyms	Calcium $\alpha$ -ketoglutarate, Calcium AKG, Calcium 2-oxopentanedioate
Molecular Formula	C5H4CaO5
Molecular Weight	184.16 g/mol
CAS Number	71686-01-6

## Hazard Identification and Personal Protective Equipment

There are conflicting classifications regarding the hazards of **Calcium Oxoglurate**. Some sources classify it as not hazardous, while at least one Safety Data Sheet (SDS) for a similar compound indicates it may be harmful if swallowed or in contact with skin.[1] Given this discrepancy, a cautious approach is recommended.

## Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Hand Protection	Wear protective gloves. The specific material should be selected based on the potential hazards, duration of use, and workplace conditions.	To prevent skin contact, especially as some sources indicate potential dermal harm. [1][2]
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection are recommended. A face shield may be appropriate in some situations.[2]	To protect eyes from potential splashes or dust.
Skin and Body Protection	Wear protective clothing appropriate for the laboratory setting.	To prevent skin exposure.[2]
Respiratory Protection	Generally not required unless there is a risk of aerosol formation or dust inhalation. If needed, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	To prevent inhalation of dust or aerosols.

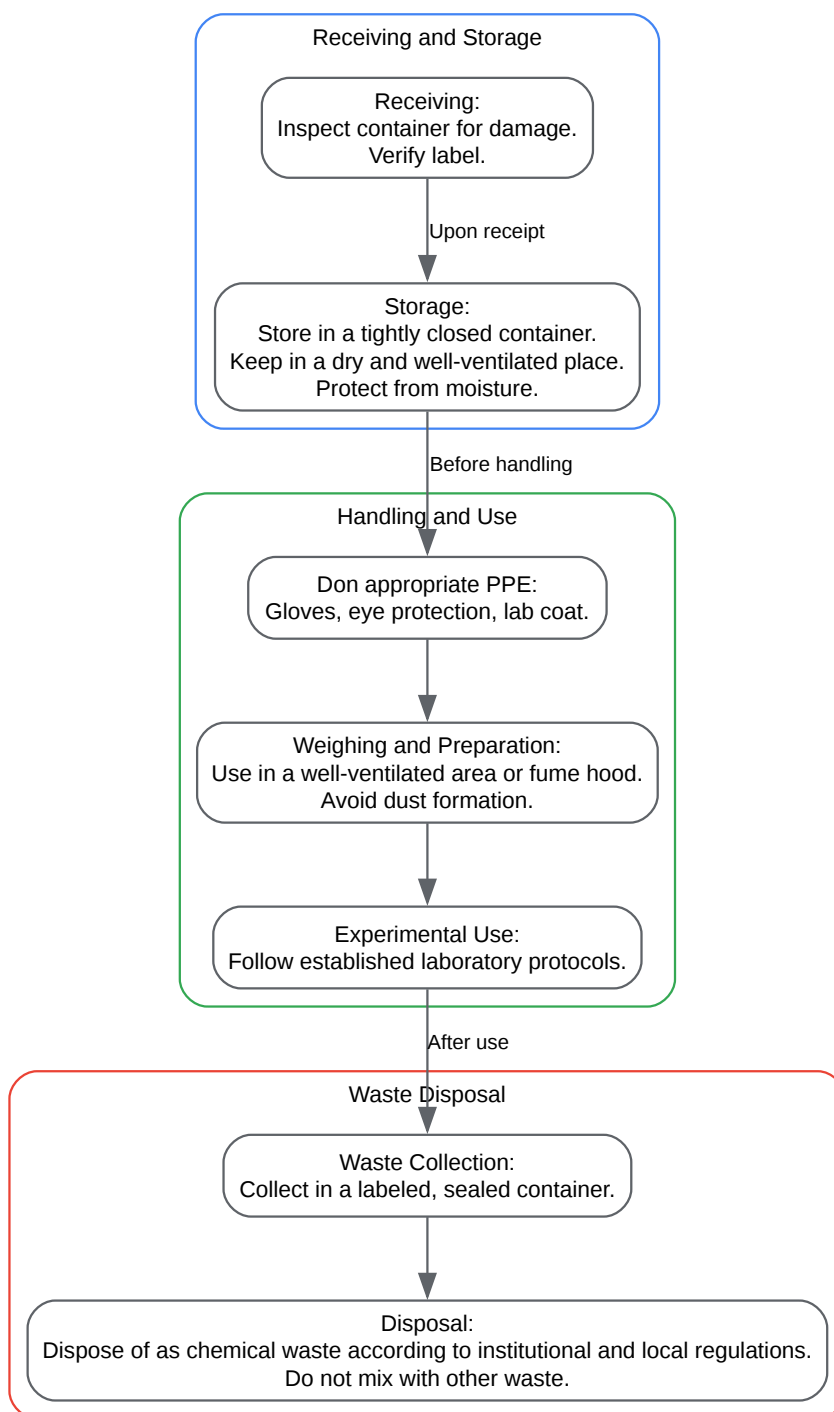
## First Aid Measures

Immediate response is critical in case of accidental exposure.

Exposure Route	First Aid Procedure
If Swallowed	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.
If on Skin	Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice.
If in Eyes	Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice.
If Inhaled	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.

## Operational Plan for Handling Calcium Oxoglurate

A systematic approach to handling ensures safety from receipt to disposal.



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***Calcium Oxoglurate Handling Workflow***

# Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

#### Solid Waste:

- Collection: Place solid **Calcium Oxoglurate** waste in a clearly labeled, sealed, and compatible container.
- Storage: Store the waste container in a designated chemical waste storage area, separate from incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed chemical waste management company in accordance with your institution's and local regulations. Do not mix with other waste.

#### Aqueous Solutions:

For dilute aqueous solutions of pure **Calcium Oxoglurate**, neutralization and drain disposal may be an option, but this is highly dependent on local regulations.

- Consult EHS: Always consult your institution's Environmental Health and Safety (EHS) department before proceeding.
- Neutralization: If permitted, adjust the pH of the solution to a neutral range (typically 5.5 - 9.0) with a suitable neutralizing agent.
- Drain Disposal: If approved by EHS, dispose of the neutralized solution down the drain with copious amounts of water.

#### Important Considerations:

- If **Calcium Oxoglurate** is mixed with any hazardous chemicals, the resulting waste must be treated as hazardous, and the disposal procedure for the hazardous component will take precedence.
- Always handle uncleaned containers as you would the product itself.

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## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [aksci.com](https://www.aksco.com) [[aksci.com](https://www.aksco.com)]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Calcium Oxoglurate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1231874#personal-protective-equipment-for-handling-calcium-oxoglurate>]

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